

AFG206 Chemical and Purchasing Information

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Compound Focus: AFG206

Cat. No.: S548018

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The table below summarizes the fundamental data for **AFG206**, which is essential for any experimental planning.

Property	Description
CAS Number	630122-37-1 [1] [2] [3]
Molecular Formula	C ₂₀ H ₁₉ N ₃ O ₂ [1] [3]
Molecular Weight	333.38 g/mol [1] [3]
IUPAC Name	N-(4-ethylphenyl)-N'-[4-(4-pyridinyloxy)phenyl]urea [1]
Primary Biological Role	Novel first-generation "type II" FLT3 inhibitor; promising for acute myeloid leukemia research [1] [3]
Supplier Examples	TargetMol Chemicals Inc., BOC Sciences, Suzhou Zhixin Biotechnology Co., Ltd. [1]

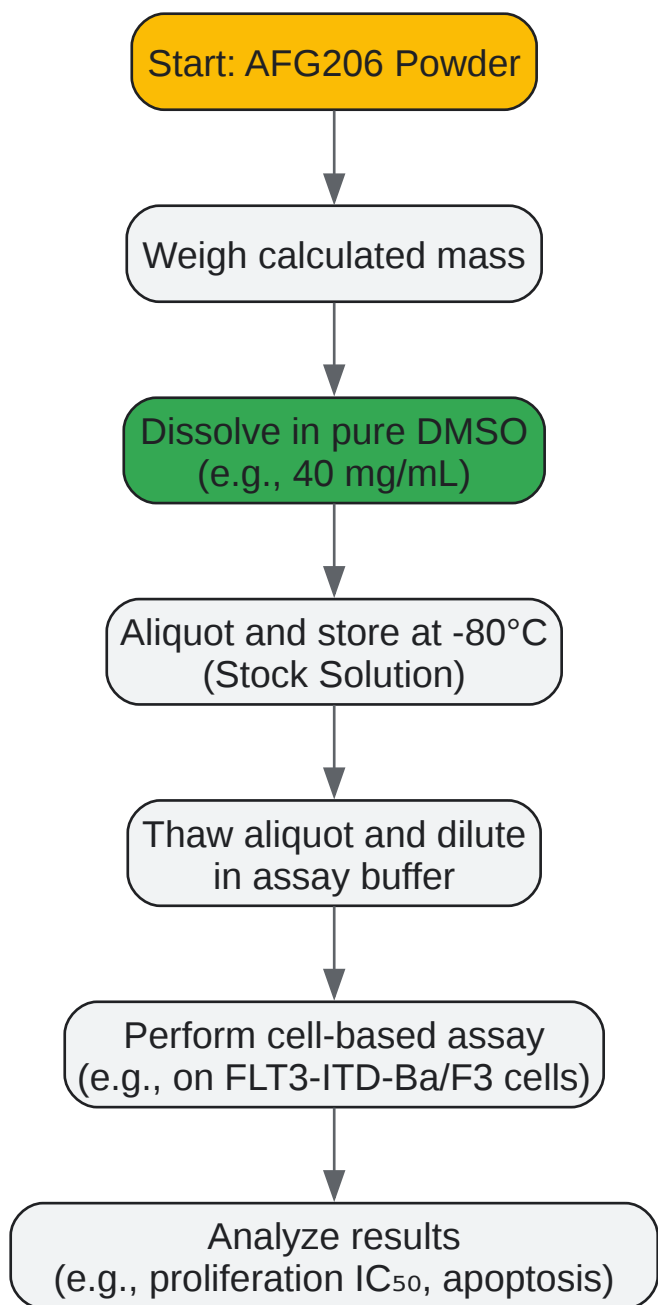
Guidance for Stock Solution Preparation

While a definitive protocol for **AFG206** is not available in the public domain, you can develop a reliable method by considering the following points:

- **Solvent Selection:** A common approach for water-insoluble compounds like **AFG206** is to use **DMSO** to create a concentrated stock solution (e.g., 10-100 mM), which is then diluted into aqueous buffers for cell-based assays [3]. The provided search results indicate that low concentrations of DMSO (e.g., 10% v/v) have little effect on protein structure, but higher concentrations can be disruptive [4].
- **Concentration and Storage:** Suppliers recommend storing the powder at **-20°C** for long-term stability (e.g., 3 years). Once dissolved, a DMSO stock solution should be stored at **-80°C** to maintain stability for about a year. Aliquoting the solution is advised to avoid repeated freeze-thaw cycles [3].
- **Dosage Calculation:** Supplier resources often provide in-vivo formulation calculators. These typically use a mixture of DMSO, PEG 300, Tween 80, and saline to create a working solution from the DMSO stock for administration [3].

Proposed Experimental Workflow

The following diagram outlines a general experimental workflow for preparing and using **AFG206**, based on standard laboratory practices for similar inhibitors:



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Key Considerations for Your Protocol

When you develop your detailed Application Notes, ensure they cover these critical aspects:

- **Solvent Compatibility:** Confirm that your chosen solvent does not interfere with your specific biological assays. The final DMSO concentration in cell culture should typically be kept below 0.1-

0.5% to minimize cytotoxicity.

- **Stability Testing:** It is good practice to perform your own stability assessments for the stock solution over time, using a method like HPLC, to verify the compound's integrity under your storage conditions.
- **In-Vivo Formulations:** For animal studies, follow established vehicle formulations. A common example is 5% DMSO + 30% PEG300 + 5% Tween 80 + 60% saline [3].

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References

1. AFG206 | 630122-37-1 [chemicalbook.com]
2. 630122-37-1|AFG206 [ambeed.com]
3. is the novel first-generation type II" FLT3 inhibitor." | TargetMol AFG 206 [targetmol.com]
4. Selective DMSO-induced conformational changes in ... [pubs.rsc.org]

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